

A Comprehensive Technical Guide to Benzyltrimethylammonium Tribromide (BTMABr₃) and Its Chemical Equivalents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B2537117*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **Benzyltrimethylammonium tribromide** (BTMABr₃), a versatile and efficient reagent in organic synthesis. This document outlines its chemical synonyms, physical and chemical properties, and detailed experimental protocols for its key applications. The information is tailored for researchers, scientists, and professionals in drug development who require a practical and comprehensive understanding of this compound.

Introduction to Benzyltrimethylammonium Tribromide

Benzyltrimethylammonium tribromide, commonly abbreviated as BTMABr₃, is a quaternary ammonium salt that serves as a solid, stable, and safe source of bromine for various chemical transformations.^[1] Its ease of handling compared to liquid bromine makes it a preferred reagent in many synthetic procedures, minimizing the risks associated with the corrosive and toxic nature of elemental bromine. BTMABr₃ is primarily utilized as a brominating agent for a wide range of organic compounds and as a mild oxidizing agent.^[2]

Synonyms and Chemical Identifiers

To ensure clarity and comprehensive identification, a list of synonyms and alternative names for **Benzyltrimethylammonium tribromide** is provided below.

Synonym	Source
BTMABr3	[3][4]
Benzyltrimethylammonium bromide dibromide	[3][4][5]
N,N,N-trimethyl-1-phenylmethanaminium tribromide	
Trimethyl benzyl ammonium tribromide	
N-Benzyl-N,N,N-trimethylammonium tribromide	
benzenemethanaminium, N,N,N-trimethyl-, bromide (1:3)	

Physicochemical Properties

A summary of the key physical and chemical properties of **Benzyltrimethylammonium tribromide** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	111865-47-5	[5][6]
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[5][7]
Molecular Weight	389.96 g/mol	[5][7]
Appearance	Yellow to orange crystalline powder	[2][5]
Melting Point	99-105 °C	[5][6]
Solubility	Soluble in polar solvents like water and alcohols	
Purity (Assay)	97% - 101%	[5][6]
InChI	1S/C10H16N.Br3/c1-11(2,3)9-10-7-5-4-6-8-10;1-3-2/h4-8H,9H2,1-3H3;/q+1;-1	[6][7]
SMILES	C--INVALID-LINK--(C)CC1=CC=CC=C1.Br[Br-]Br	[6][7]

Key Applications and Experimental Protocols

Benzyltrimethylammonium tribromide is a versatile reagent with applications in several key areas of organic synthesis, most notably in bromination and oxidation reactions.

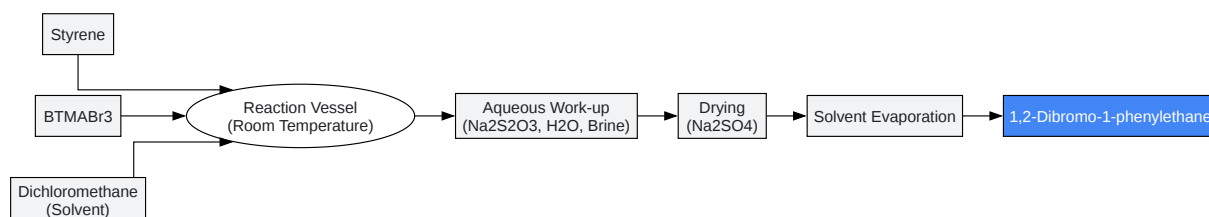
Bromination of Alkenes

BTMABr₃ is an effective reagent for the electrophilic addition of bromine across a double bond in alkenes to form vicinal dibromides. The reaction is typically carried out in a chlorinated solvent at room temperature.

Experimental Protocol: Bromination of Styrene

A typical procedure for the bromination of styrene using BTMABr₃ is as follows:

- Dissolve styrene (1.0 equivalent) in dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Add **Benzyltrimethylammonium tribromide** (1.0 equivalent) to the solution.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by the disappearance of the orange color of the BTMABr₃.
- Upon completion, the reaction mixture is typically washed with an aqueous solution of sodium thiosulfate to remove any unreacted bromine.
- The organic layer is then washed with water and brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and the solvent is removed under reduced pressure to yield the crude 1,2-dibromo-1-phenylethane.
- The crude product can be further purified by recrystallization or column chromatography if necessary.[8]



[Click to download full resolution via product page](#)

Experimental workflow for the bromination of styrene with BTMABr₃.

Synthesis of 2-Aminobenzothiazoles

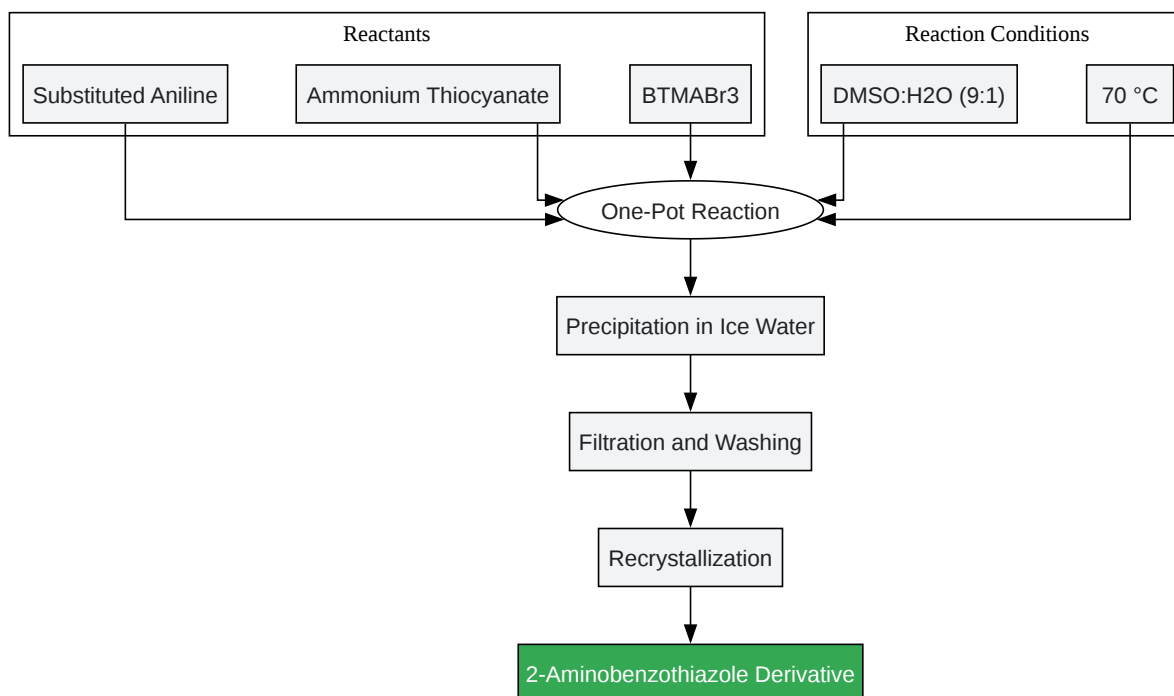
BTMABr₃ is instrumental in the synthesis of the 2-aminobenzothiazole scaffold, a privileged structure in medicinal chemistry. It facilitates a one-pot synthesis from anilines and a

thiocyanate source.[1]

Experimental Protocol: One-Pot Synthesis of 2-Aminobenzothiazoles

This protocol describes a direct, one-pot synthesis of 2-aminobenzothiazoles from anilines and ammonium thiocyanate, utilizing BTMABr₃ as the oxidizing and cyclizing agent.

- To a solution of the substituted aniline (1.0 equivalent) and ammonium thiocyanate (1.0 - 1.2 equivalents) in a suitable solvent (e.g., a 9:1 mixture of DMSO and water), add **Benzyltrimethylammonium tribromide** (1.2 equivalents).
- Heat the reaction mixture at a specified temperature (e.g., 70 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice water.
- The precipitated product is collected by filtration, washed with water, and dried.
- Further purification can be achieved by recrystallization from an appropriate solvent (e.g., ethanol) to afford the pure 2-aminobenzothiazole derivative.[9]



[Click to download full resolution via product page](#)

Logical workflow for the one-pot synthesis of 2-aminobenzothiazoles.

Safety and Handling

Benzyltrimethylammonium tribromide is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is known to cause skin and serious eye irritation.[7] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. In case of contact, flush the affected area with copious amounts of water and seek medical attention. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Benzyltrimethylammonium tribromide is a valuable and practical reagent for bromination and oxidation reactions in organic synthesis. Its solid nature and stability offer significant advantages in terms of handling and safety over traditional bromine sources. The detailed protocols and data presented in this guide are intended to facilitate its effective and safe use in research and development, particularly within the pharmaceutical and chemical industries.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rjpbcs.com [rjpbcs.com]
- 2. Benzyltrimethylammonium tribromide | 111865-47-5 [chemicalbook.com]
- 3. Benzyltrimethylammonium tribromide - BTMABr₃, Benzyltrimethylammonium bromide dibromide [sigmaaldrich.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. chemimpex.com [chemimpex.com]
- 6. Benzyltrimethylammonium tribromide 97 111865-47-5 [sigmaaldrich.com]
- 7. Benzyltrimethylammonium Tribromide [Brominating Reagent] | C₁₀H₁₆Br₃N | CID 2756663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. scribd.com [scribd.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Benzyltrimethylammonium Tribromide (BTMABr₃) and Its Chemical Equivalents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2537117#synonyms-for-benzyltrimethylammonium-tribromide-like-btmabr3\]](https://www.benchchem.com/product/b2537117#synonyms-for-benzyltrimethylammonium-tribromide-like-btmabr3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com